

Technical Guide: Physicochemical Properties of 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

Cat. No.: B1358129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical and chemical properties of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**, a heterocyclic aldehyde that serves as a valuable intermediate in the synthesis of pharmaceuticals and other specialty chemicals. The information compiled herein is intended to support research and development activities by providing key data points for this compound.

Core Physical and Chemical Data

1,5-Dimethyl-1H-imidazole-4-carbaldehyde is a substituted imidazole derivative with the molecular formula $C_6H_8N_2O$.^{[1][2]} It presents as a light yellow to off-white solid and is recognized for its utility as a building block in organic synthesis.^{[1][2]}

Quantitative Physical Properties

A summary of the available quantitative data for **1,5-Dimethyl-1H-imidazole-4-carbaldehyde** is presented in the table below. It is important to note that there are conflicting CAS Numbers reported in various sources. The most frequently cited CAS Number is 368833-95-8, while 368833-94-7 also appears.^[1] Researchers are advised to verify the CAS Number with their supplier.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₈ N ₂ O	[1][2]
Molecular Weight	124.14 g/mol	[1]
Appearance	Light yellow to off-white solid	[1][2]
Boiling Point	307.937 °C at 760 mmHg	[3]
Density	1.114 g/cm ³	[3]
Flash Point	140.036 °C	[3]
Melting Point	Not Available	[3]
Storage Temperature	0 - 8 °C	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above for **1,5-Dimethyl-1H-imidazole-4-carbaldehyde** are not readily available in the public domain. The presented data is primarily sourced from chemical supplier databases and computational predictions. For rigorous research and development, it is recommended that these properties be experimentally verified using standard laboratory procedures such as Differential Scanning Calorimetry (DSC) for melting point, ebulliometry for boiling point, and pycnometry for density.

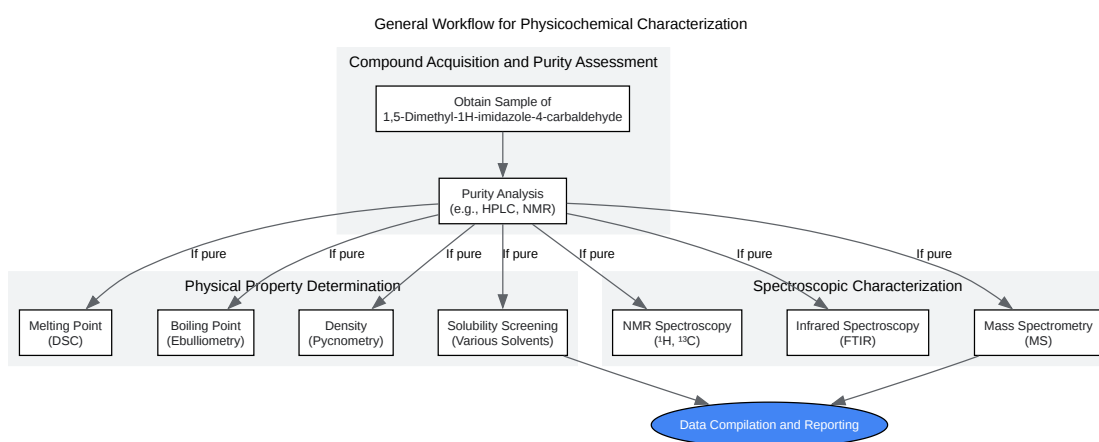
Signaling Pathways and Biological Activity

Currently, there is no specific information available in the reviewed literature detailing the involvement of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde** in any biological signaling pathways. Its primary application appears to be as an intermediate in the synthesis of more complex, biologically active molecules.[1] Therefore, a diagrammatic representation of a signaling pathway is not applicable at this time.

Logical Relationships in Synthesis

While specific experimental protocols for property determination are unavailable, the logical workflow for characterizing a novel or commercially available chemical compound like **1,5-**

Dimethyl-1H-imidazole-4-carbaldehyde would follow a standardized process. The diagram below illustrates this general workflow.



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A generalized workflow for the physicochemical characterization of a chemical compound.

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